

Safe Disposal of 4-Hydroxy-2-methylbenzenesulfonic Acid Ammonium: A Comprehensive Guide

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Compound of Interest

4-Hydroxy-2-

Compound Name: methylbenzenesulfonic acid
ammonium

Cat. No.: B11931622

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** salt, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Profile and Regulatory Context

4-Hydroxy-2-methylbenzenesulfonic acid ammonium salt is classified as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1)[1]. Due to its environmental toxicity, this compound must not be released into the environment[1]. Disposal must be conducted through an approved waste disposal plant in accordance with all prevailing country, federal, state, and local regulations[1]. This chemical is not listed as a hazardous waste under the Resource Conservation and Recovery Act (RCRA) by the U.S. EPA, meaning it does not have a specific EPA waste code. However, it may be considered hazardous waste if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.

Quantitative Disposal Parameters

For the thermal destruction of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium salt**, the following general temperature guidelines for incinerators are recommended. The specific temperature may vary based on the facility's capabilities and the presence of other waste materials.

Parameter	Value	Notes
General Incineration Temperature	850°C - 1200°C	Typical operating range for efficient and clean combustion of chemical waste.
Minimum Residence Time	2 seconds	The flue gas in the post-combustion zone should be maintained at the target temperature for at least this duration.

Pre-Disposal Treatment: Neutralization Protocol

While direct disposal via a licensed waste management facility is the recommended course of action, in some instances, pre-treatment through neutralization may be a necessary or preferred step, especially for managing spills or preparing aqueous solutions for pickup. Aromatic sulfonic acids can be neutralized with a suitable base.

Objective: To neutralize the acidic nature of the sulfonic acid moiety of the compound in an aqueous solution.

Materials:

- **4-Hydroxy-2-methylbenzenesulfonic acid ammonium salt solution**
- Sodium carbonate (Na_2CO_3) or sodium hydroxide (NaOH) solution (1 M)
- pH indicator strips or a calibrated pH meter
- Appropriate personal protective equipment (PPE): safety goggles, gloves, lab coat
- Stir plate and stir bar

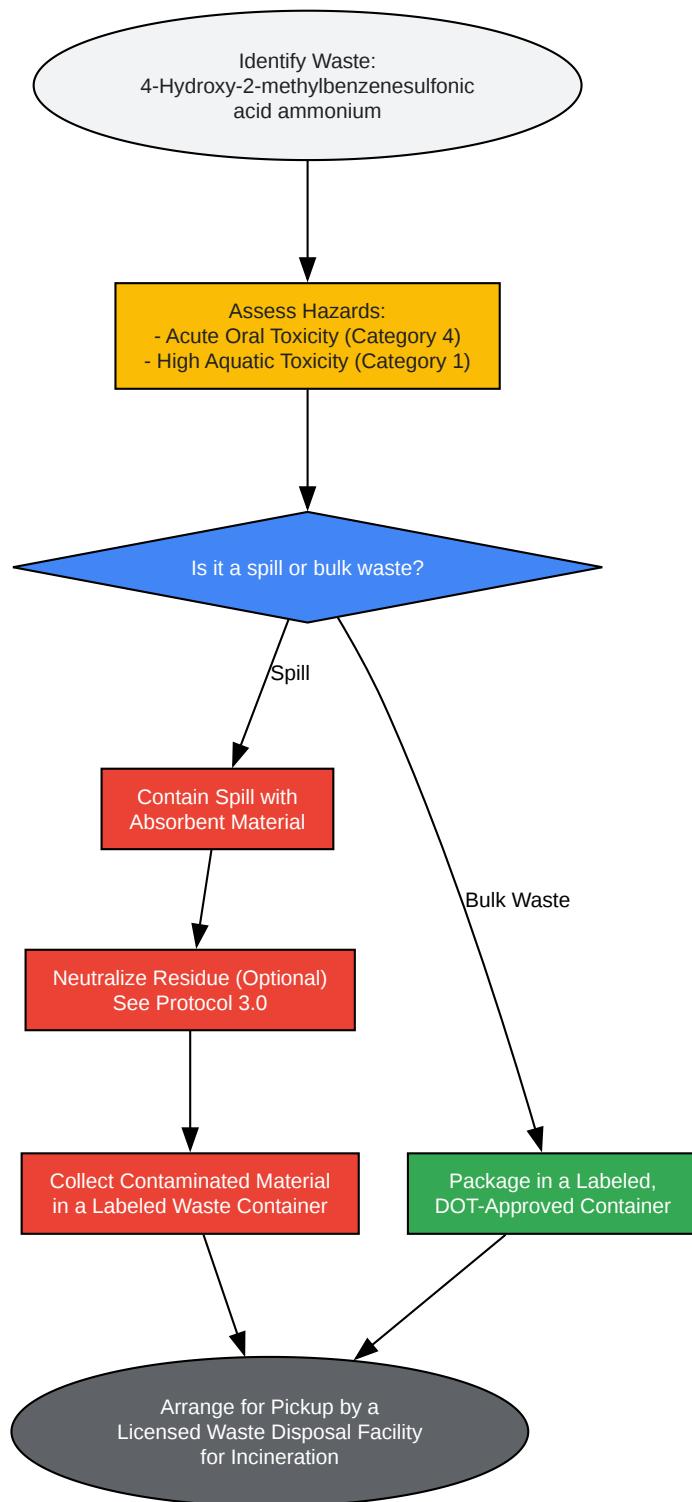
- Beaker or flask of appropriate size

Procedure:

- Preparation: Work in a well-ventilated fume hood. Place the beaker containing the **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** salt solution on the stir plate and add a stir bar.
- Dilution: If the solution is concentrated, slowly dilute it with water to reduce the concentration and control the heat of neutralization.
- Neutralization: While stirring, slowly add the sodium carbonate or sodium hydroxide solution dropwise.
- pH Monitoring: Periodically check the pH of the solution using a pH strip or a pH meter.
- Endpoint: Continue adding the base until the pH of the solution is between 6.0 and 8.0.
- Final Disposal: The neutralized solution should be collected in a properly labeled waste container for disposal by a licensed hazardous waste contractor. Do not dispose of the neutralized solution down the drain due to the aquatic toxicity of the parent compound.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** salt.



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Caption: Disposal workflow for **4-Hydroxy-2-methylbenzenesulfonic acid ammonium**.

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References

- 1. 4-Hydroxy-2-methylbenzenesulfonic acid ammonium|MSDS [dcchemicals.com]
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